

Navigating the Safe Disposal of WM-1119: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WM-1119

Cat. No.: B611812

[Get Quote](#)

For researchers and drug development professionals utilizing the potent and selective KAT6A inhibitor, **WM-1119**, adherence to proper disposal protocols is paramount for laboratory safety and environmental compliance. This guide provides a clear, step-by-step framework for the safe handling and disposal of **WM-1119**, ensuring the well-being of laboratory personnel and the integrity of your research environment.

Waste Management and Disposal Protocol

The disposal of **WM-1119**, as with any chemical reagent, must be conducted in accordance with all applicable federal, state, and local environmental regulations. The following procedure is a general guideline and should be adapted to comply with the specific requirements of your institution and region.

Step 1: Personal Protective Equipment (PPE)

Before handling **WM-1119** waste, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses with side shields or goggles
- A lab coat

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent accidental reactions and to ensure correct disposal.

- Solid Waste:

- Place any solid **WM-1119** waste, contaminated consumables (e.g., weighing paper, pipette tips), and spill cleanup materials into a clearly labeled, sealed, and compatible hazardous waste container.
- The container should be designated for "Solid Chemical Waste" and should include the full chemical name: "**WM-1119** (CAS No. 2055397-28-7)".

- Liquid Waste:

- Solutions containing **WM-1119** should be collected in a dedicated, sealed, and properly labeled hazardous waste container.
- The label should clearly state "Liquid Chemical Waste," the full chemical name "**WM-1119**," the CAS number "2055397-28-7," and the solvent used (e.g., DMSO).
- Do not mix **WM-1119** waste with other incompatible chemical waste streams.

Step 3: Storage of Waste

Store hazardous waste containers in a designated, well-ventilated, and secure area away from heat, ignition sources, and incompatible materials. The storage area should have secondary containment to mitigate potential spills.

Step 4: Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Never dispose of **WM-1119** down the drain or in regular trash.

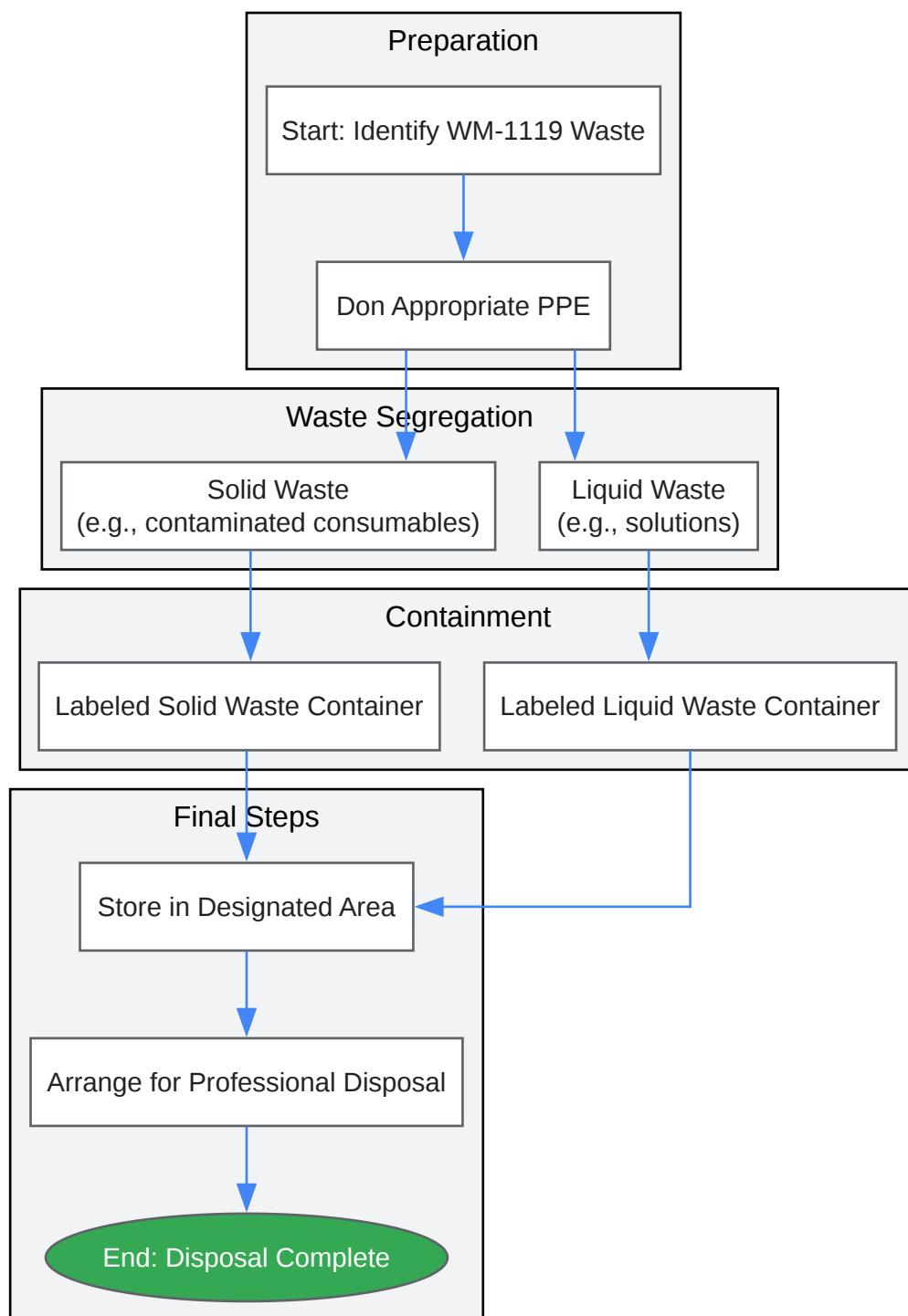
Quantitative Data Summary

For safe handling and storage, refer to the following quantitative information for **WM-1119**.

Property	Value	Source
Molecular Formula	<chem>C18H13F2N3O3S</chem>	[1]
Molecular Weight	389.4 g/mol	[1]
Purity	≥98%	
Storage Temperature (Stock Solution)	-20°C for 1 year; -80°C for 2 years	[2]
Shipping Temperature	Room temperature	[1]

Experimental Workflow: Disposal Procedure

The following diagram illustrates the logical flow of the **WM-1119** disposal procedure.



[Click to download full resolution via product page](#)

WM-1119 Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of WM-1119: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611812#wm-1119-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com